

CL-385319: Application Notes and Protocols for Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CL-385319

Cat. No.: B10847640

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **CL-385319** in cell culture experiments. **CL-385319** is a potent N-substituted piperidine compound that acts as a viral entry inhibitor, specifically targeting the hemagglutinin (HA) protein of influenza A viruses, including the highly pathogenic H5N1 subtype.^{[1][2][3]} By interfering with the fusogenic function of HA, **CL-385319** effectively blocks the virus from entering host cells.^[2]

Physicochemical Properties and Storage

Property	Value
Molecular Formula	C ₁₅ H ₁₉ ClF ₄ N ₂ O
Molecular Weight	354.77 g/mol
Appearance	White to off-white solid
Storage Conditions	Store at 4°C for short-term storage. For long-term storage, it is recommended to store in a sealed container at -20°C or -80°C, away from moisture. Stock solutions should be stored at -80°C for up to 6 months or at -20°C for 1 month. ^[3]

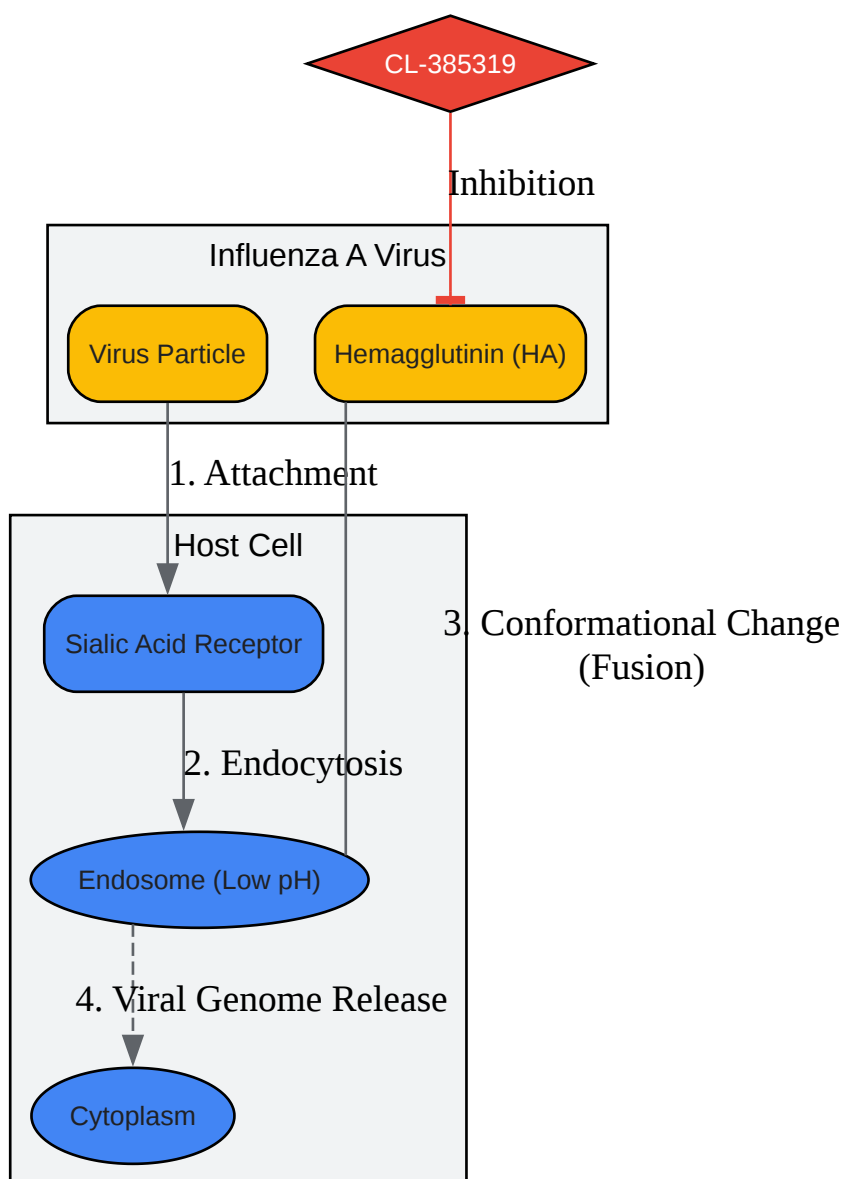
Quantitative Data Summary

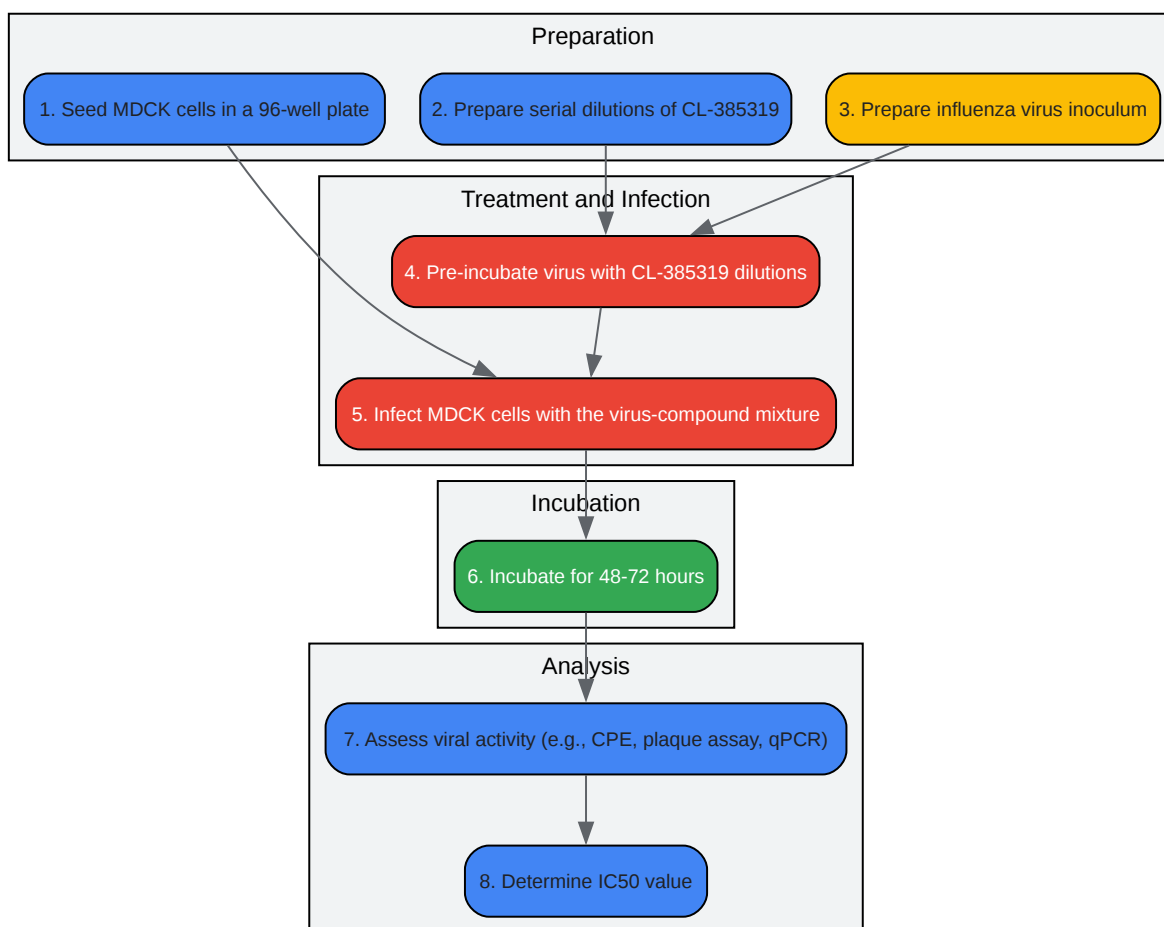
The following table summarizes the inhibitory and cytotoxic concentrations of **CL-385319** in Madin-Darby Canine Kidney (MDCK) cells, a common cell line used for influenza virus research.

Parameter	Cell Line	Value	Notes
IC ₅₀	MDCK	27.03 ± 2.54 µM	Inhibitory concentration for highly pathogenic H5N1 influenza A virus infection. [1] [2] [3]
CC ₅₀	MDCK	1.48 ± 0.01 mM	Cytotoxic concentration, indicating low cytotoxicity and a favorable therapeutic index. [1] [2] [3]
IC ₅₀ (Pseudovirus)	MDCK	0.37 - 4.00 µM	Inhibitory concentration for H5N1 pseudoviruses carrying hemagglutinins from different strains. [1]

Signaling Pathway of CL-385319 Inhibition

CL-385319 targets the influenza A virus entry process, which is mediated by the viral hemagglutinin (HA) protein. The compound is believed to bind to a cavity in the stem region of the HA2 subunit.[\[1\]](#)[\[2\]](#) This binding stabilizes the pre-fusion conformation of HA, preventing the low pH-induced conformational changes necessary for the fusion of the viral and endosomal membranes. By inhibiting this crucial step, **CL-385319** effectively blocks the release of the viral genome into the host cell cytoplasm.[\[4\]](#)[\[5\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. CL-385319 inhibits H5N1 avian influenza A virus infection by blocking viral entry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. An Induced Pocket for the Binding of Potent Fusion Inhibitor CL-385319 with H5N1 Influenza Virus Hemagglutinin | PLOS One [journals.plos.org]
- 5. An induced pocket for the binding of potent fusion inhibitor CL-385319 with H5N1 influenza virus hemagglutinin - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CL-385319: Application Notes and Protocols for Cell Culture Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10847640#how-to-prepare-cl-385319-for-cell-culture-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com